

Scaling up the synthesis of 1,4-Dichlorophthalazine for industrial applications

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Compound of Interest

Compound Name: **1,4-Dichlorophthalazine**

Cat. No.: **B042487**

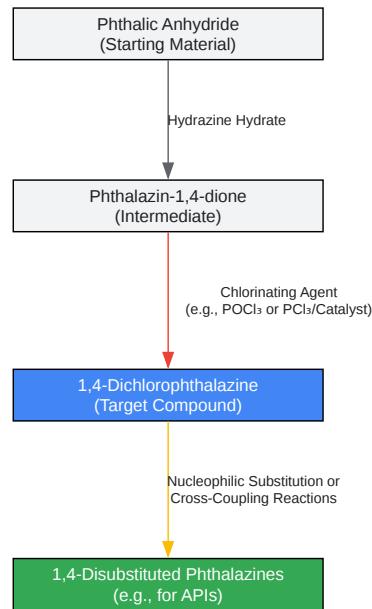
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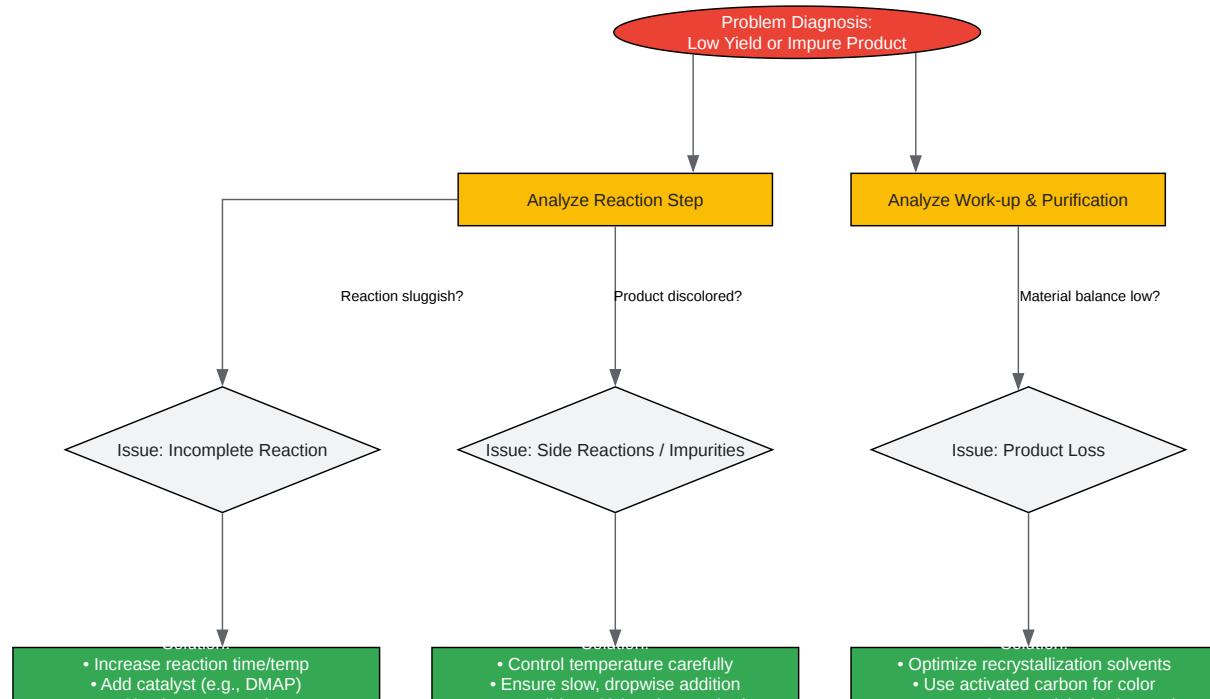
Technical Support Center: Industrial Synthesis of 1,4-Dichlorophthalazine

This guide is designed for researchers, scientists, and drug development professionals involved in the synthesis of **1,4-dichlorophthalazine**. It provides detailed troubleshooting advice, frequently asked questions (FAQs), experimental protocols, and key data to support the scaling up of this important chemical intermediate.

General Synthesis Workflow

The industrial synthesis of **1,4-dichlorophthalazine** typically follows a two-step process starting from phthalic anhydride. The first step is the formation of the phthalazine core structure, followed by a chlorination step to yield the target compound.



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